

Comprehensive Disposal Guide: 2-(3,4-Difluorophenyl)cyclopropaneamine[1]

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Compound of Interest

Compound Name:	2-(3,4-Difluorophenyl)cyclopropaneamine
CAS No.:	220352-38-5; 633312-86-4
Cat. No.:	B2955046

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Executive Summary & Chemical Identity

2-(3,4-Difluorophenyl)cyclopropaneamine (often handled as the Hydrochloride salt) is a fluorinated phenylcyclopropylamine intermediate, notably used in the synthesis of pharmaceutical agents like Ticagrelor.[1][2]

Proper disposal is critical due to two primary factors:

- **Aquatic Toxicity:** It is classified as toxic to aquatic life with long-lasting effects.[1][3][4]
- **Combustion Byproducts:** Thermal decomposition releases Hydrogen Fluoride (HF), requiring specialized incineration protocols to prevent damage to standard combustion chambers and release of corrosive gases.

Chemical Identification Table

Property	Detail
Chemical Name	2-(3,4-Difluorophenyl)cyclopropaneamine (and HCl salt)
CAS Numbers	Free Base: 220352-38-5, 1345413-20-8 HCl Salt: 1156491-10-9, 1402222-66-5
Molecular Formula	C ₉ H ₉ F ₂ N (Free Base) / C ₉ H ₁₀ ClF ₂ N (HCl Salt)
Physical State	White to off-white solid (powder/crystals)
Key Hazards	Acute Toxicity (Oral), Skin Sensitizer, Aquatic Chronic 2

Hazard Profiling & Risk Assessment

Before initiating disposal, you must validate the specific hazards associated with the waste stream. This compound is NOT a standard organic waste due to its halogen content.

GHS Classification (Composite)[1]

- Acute Toxicity (Oral): Category 3 (H301) - Toxic if swallowed.[1]
- Skin/Eye Irritation: Category 2 (H315/H319).[5][6]
- Sensitization: Skin Sensitizer Category 1 (H317).[3]
- Environmental: Aquatic Chronic Category 2 (H411).[3]

Critical Disposal Risks

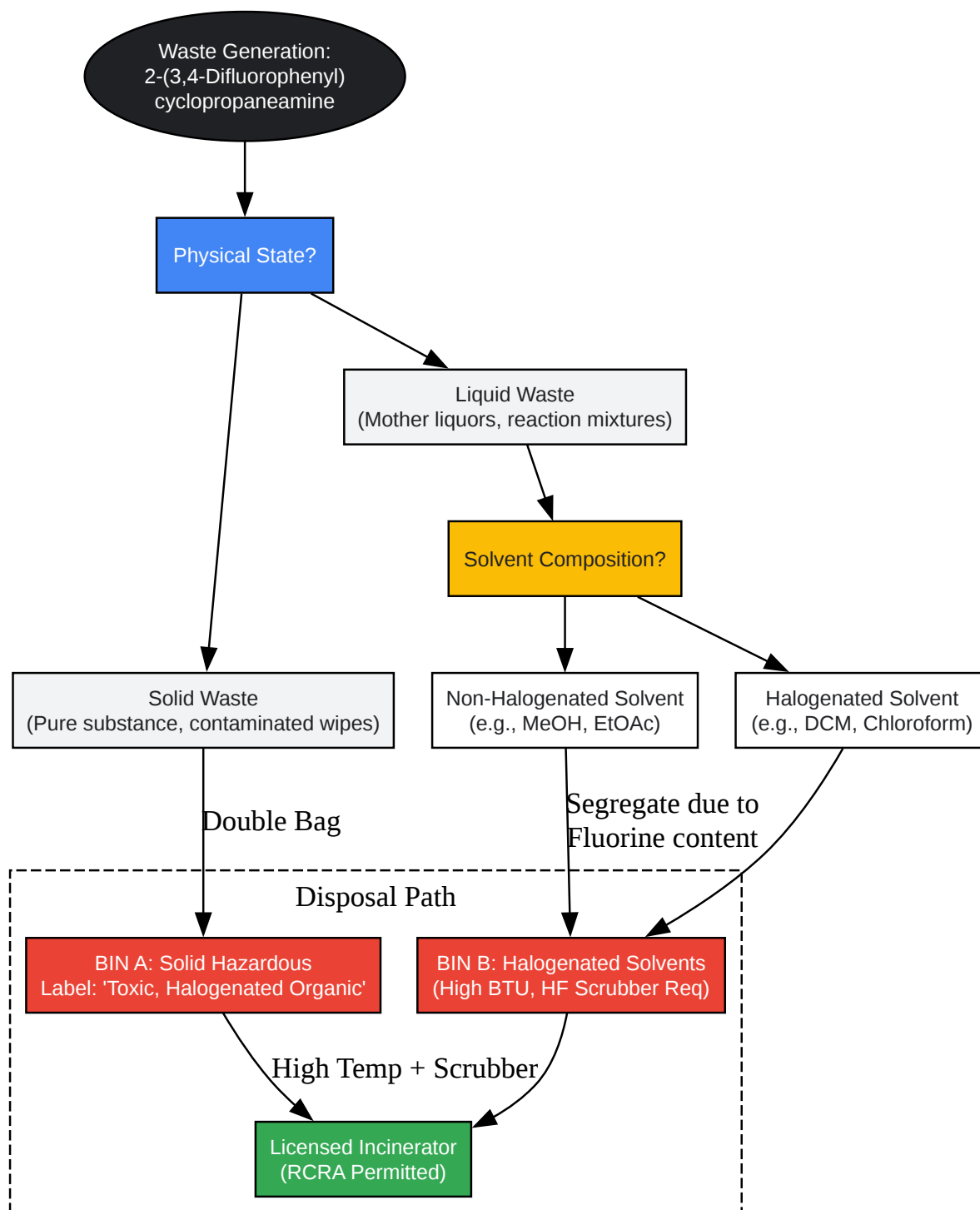
- HF Generation: Upon incineration, the fluorine atoms convert to Hydrogen Fluoride (HF), a highly corrosive gas that eats through glass and standard refractory brick. Action: Waste must be flagged as "Halogenated."
- Amine Reactivity: As a primary amine, it is incompatible with strong oxidizers and acids (exothermic reaction). The cyclopropane ring adds strain energy, potentially increasing heat of combustion.

Waste Segregation & Characterization

Effective disposal begins at the bench. Do not mix this compound with "General Organic Waste" without specific labeling.

Waste Stream Decision Logic

The following diagram outlines the decision process for segregating this specific chemical.



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Figure 1: Waste segregation logic ensuring fluorine-containing waste is routed to appropriate incineration facilities.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance & Contaminated Debris)

Applicability: Expired stocks, weighing papers, contaminated gloves, spill cleanup debris.

- Containment: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but breakage risk is higher.
- Labeling:
 - Attach a hazardous waste tag immediately.
 - Mandatory Fields: Chemical Name (No abbreviations), "Toxic," "Irritant," and "Contains Fluorine."
- Secondary Containment: Place the primary container inside a clear, sealable plastic bag (4 mil thickness) to prevent contamination of the outer container during transport.
- Storage: Store in a satellite accumulation area (SAA) away from oxidizers and acids.

Protocol B: Liquid Waste (Solutions)

Applicability: Reaction mixtures, mother liquors, HPLC waste.

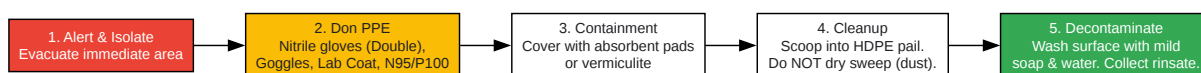
- Compatibility Check: Ensure the solution pH is between 5 and 9. If the amine was acidified (e.g., with HCl), it is stable. Avoid mixing with strong oxidizers (e.g., nitric acid waste) which can cause fire.
- Container Selection: Use HDPE or Fluorinated HDPE carboys.
- Segregation:

- Do NOT pour into the "Non-Halogenated" solvent drum, even if dissolved in Methanol/Ethanol. The fluorine atoms in the solute render the entire mixture a halogenated waste stream for incineration purposes.
- Pour into the "Halogenated Waste" stream.
- Documentation: On the waste log, explicitly list "**2-(3,4-Difluorophenyl)cyclopropaneamine**" and approximate concentration.[1]

Emergency Spill Management

In the event of a spill, rapid containment is necessary to prevent environmental release.

Spill Response Workflow



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Figure 2: Immediate response protocol for solid or liquid spills.[1]

Decontamination Solution: For final surface cleaning, use a dilute surfactant solution (1-2% Alconox or SDS).[1] Avoid bleach (hypochlorite) as it may react with amines to form chloramines, though the risk is lower with this specific structure.

Regulatory & Compliance Framework

United States (RCRA)[1]

- Waste Classification: This compound is not explicitly P-listed or U-listed.[1] However, it must be characterized by the generator.
- Characteristic Codes:
 - If ignitable (flash point <60°C in solution): D001.
 - If corrosive (pH <2 or >12.5): D002.

- Default status: "Toxic Solid, Organic, N.O.S." [1][3] (Not Otherwise Specified).
- DOT Shipping Name: UN 2811, Toxic solids, organic, n.o.s. (2-(3,4-Difluorophenyl)cyclopropanamine), 6.1, PG III. [1]

European Union (EWC)[1]

- Waste Code: 07 05 13* (Solid wastes containing hazardous substances from the manufacture, formulation, supply and use of pharmaceuticals).
- Disposal Method: Incineration at >1100°C with flue gas cleaning (Directive 2000/76/EC) is required to manage HF emissions.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 9834068, (1R,2S)-2-(3,4-Difluorophenyl)cyclopropanamine. [1] Retrieved from [Link][1]
- European Chemicals Agency (ECHA). C&L Inventory: (1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine. [1] Retrieved from [Link][1]
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- [5. \(1R,2S\)-2-\(3,4-difluorophenyl\)cyclopropan-1-amine;hydrochloride | C9H10ClF2N | CID 52914940 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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